

4-Epoxytetracycline as a pollutant in wastewater

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Compound of Interest

Compound Name: **4-Epoxytetracycline**

Cat. No.: **B15585273**

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An In-depth Technical Guide to **4-Epoxytetracycline** as a Wastewater Pollutant

Introduction

4-Epoxytetracycline (EOTC) is a significant transformation product of the widely used broad-spectrum antibiotic, oxytetracycline (OTC).^{[1][2][3]} It is formed through the epimerization of the dimethylamino group at the C4 position of the parent oxytetracycline molecule, a process that occurs in neutral to acidic pH conditions and results in a substantial loss of antibiotic activity.^[4] Despite its reduced biological potency, the presence of **4-epoxytetracycline** in wastewater is a growing concern for environmental scientists and regulators.^{[1][5]} Its detection in industrial effluents, particularly from pharmaceutical manufacturing, and in receiving water bodies signifies the environmental burden of antibiotic production and consumption.^{[6][7]} This technical guide provides a comprehensive overview of **4-epoxytetracycline**, focusing on its formation, environmental occurrence, analytical methodologies, and fate in wastewater treatment processes, tailored for researchers and professionals in environmental science and drug development.

Chemical Properties and Formation

4-Epoxytetracycline is a diastereomer of oxytetracycline. The structural change, while seemingly minor, critically alters its interaction with the bacterial ribosome, thereby reducing its antibiotic efficacy.^[4] It is considered a primary degradation product and an important standard for monitoring the stability of its parent compound, oxytetracycline.^[4]

Property	Value	Reference
CAS Number	14206-58-7	[1] [4]
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₉	[1] [2]
Molecular Weight	460.4 g/mol	[1]
Appearance	Greenish-beige to brownish powder	[4]
Solubility	Slightly soluble in DMSO (heated) and Methanol	[1]
Formation Pathway	Epimerization of oxytetracycline at the C4 position	[4]

Occurrence and Concentration in Wastewater

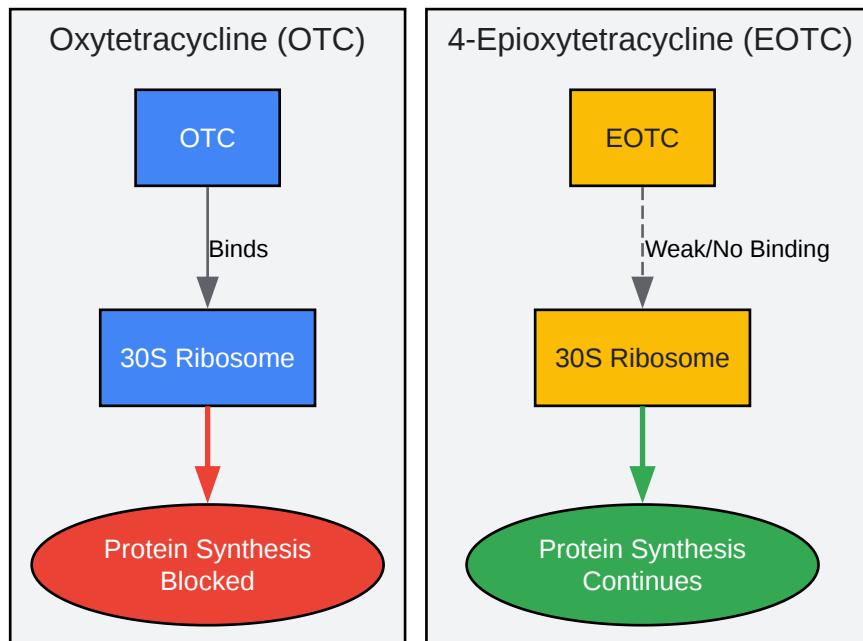
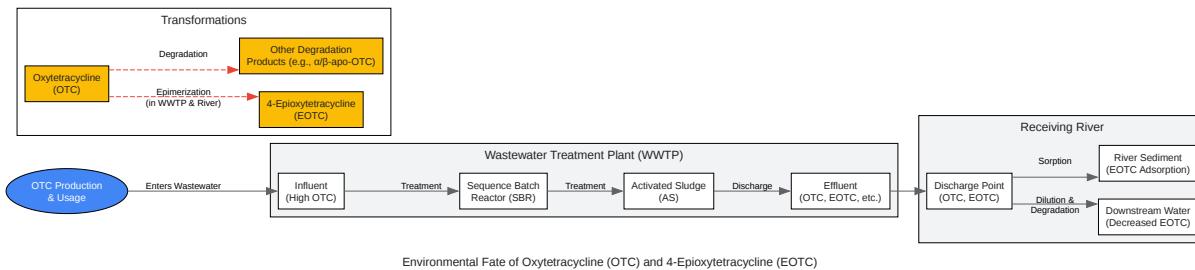
The primary source of **4-epioxytetracycline** in the environment is wastewater from facilities producing oxytetracycline.[\[6\]](#)[\[8\]](#) Studies have quantified its presence in both the raw and treated effluent of such facilities, as well as in the rivers that receive this discharge.

Sample Matrix	Location	Concentration	Reference
Treated Effluent (WWTP)	Discharging Point (R2)	31.5 ± 3.8 µg/L	[6] [9]
River Water	20 km Downstream (R4)	12.9 ± 1.1 µg/L	[6] [9]
River Sediments	Ratio of EOTC to OTC	0.061 ± 0.015	[6] [9]

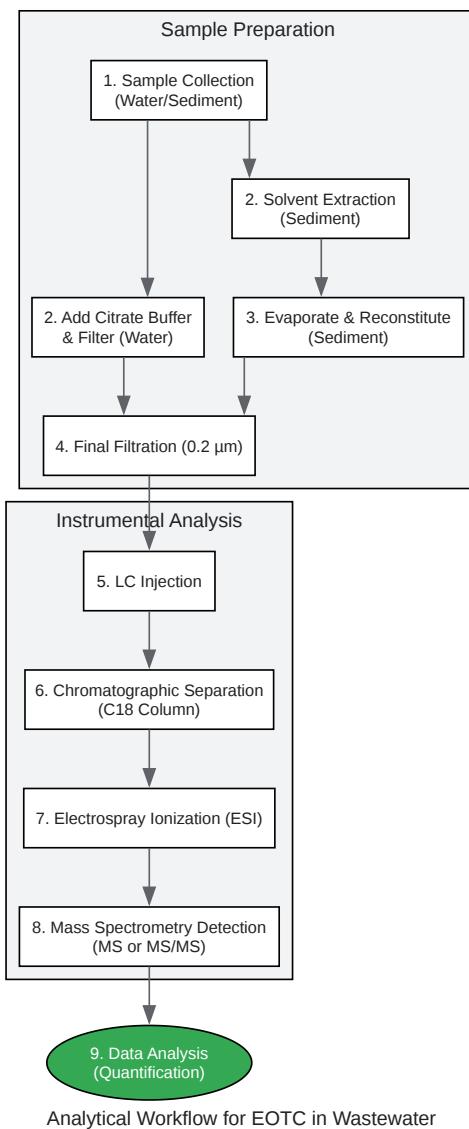
Environmental Fate and Transformation

The fate of **4-epioxytetracycline** in aquatic environments is complex. Unlike some other OTC-related compounds that can increase in concentration downstream from a discharge point, EOTC concentrations tend to decrease.[\[6\]](#) This suggests it undergoes further degradation or

sorption to sediments. Wastewater treatment plants (WWTPs) show a limited ability to completely remove oxytetracycline and its transformation products.



Comparative Mechanism of Action



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